

Introduction: A Versatile Ortho-Substituted Aromatic Intermediate

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Compound of Interest

Compound Name: 2-bromobenzenesulfonic Acid

CAS No.: 576-92-1

Cat. No.: B1607370

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2-Bromobenzenesulfonic acid (2-BrBSA) is a significant organosulfur compound featuring a benzene ring substituted at the ortho positions with a bromine atom and a sulfonic acid group. [1] This unique structural arrangement imparts a combination of strong acidity and halogen reactivity, establishing 2-BrBSA as a versatile and valuable intermediate in various industrial and research settings.[1] Its primary utility is found in the synthesis of complex organic molecules, including pharmaceuticals, agrochemicals, and specialized dyes.[1][2] This guide, intended for chemists, researchers, and drug development professionals, provides a comprehensive overview of its core chemical properties, synthesis principles, reactivity, and practical applications, grounded in established scientific principles.

Part 1: Molecular Structure and Physicochemical Properties

The chemical identity of **2-Bromobenzenesulfonic acid** is defined by its molecular structure, which dictates its physical and reactive characteristics.

Molecular Identity

- IUPAC Name: **2-bromobenzenesulfonic acid**[\[3\]](#)
- CAS Number: 576-92-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₆H₅BrO₃S[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Synonyms: o-Bromobenzenesulfonic acid, Bromobenzene-2-sulfonic acid[\[4\]](#)

Caption: Molecular structure of **2-bromobenzenesulfonic acid**.

Physicochemical Data Summary

The key physical and chemical properties of 2-BrBSA are summarized below. These data are critical for designing experiments, developing formulations, and ensuring safe handling.

Property	Value	Source(s)
Molecular Weight	237.07 g/mol	[2] [3] [4] [5]
Appearance	White to off-white solid/powder	[1] [2]
Solubility	Highly soluble in water and polar organic solvents	[1] [2]
Density	1.846 g/cm ³	[2]
pKa (Predicted)	-1.11 ± 0.15	[2]
Physical State	Solid	[1]

Part 2: Synthesis Principles and Methodologies

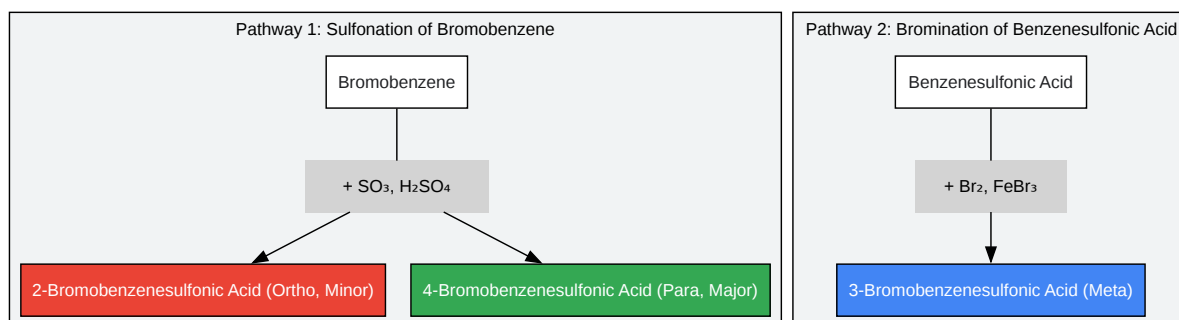
The synthesis of **2-bromobenzenesulfonic acid** relies on the principles of electrophilic aromatic substitution. The relative positioning of the bromo and sulfonic acid groups is controlled by the order of the substitution reactions, a concept rooted in the directing effects of the substituents.

Synthetic Strategy: The Role of Directing Groups

The formation of the ortho-isomer is a nuanced process. A direct, high-yield synthesis is challenging due to the electronic properties of the substituents.

- Sulfonation of Bromobenzene: Bromine is an ortho, para-director. Therefore, the sulfonation of bromobenzene with fuming sulfuric acid ($\text{H}_2\text{SO}_4 + \text{SO}_3$) will yield a mixture of ortho- and para-bromobenzenesulfonic acid. The para isomer is typically the major product due to reduced steric hindrance.[6]
- Bromination of Benzenesulfonic Acid: The sulfonic acid group is a meta-director and is strongly deactivating.[6] Bromination of benzenesulfonic acid will therefore predominantly yield meta-bromobenzenesulfonic acid.[6]

Achieving a high yield of the ortho isomer often requires specialized strategies, such as using a starting material with a directing group that can later be converted into a sulfonic acid, or through methods like the diazotization of 2-aminobenzenesulfonic acid followed by a Sandmeyer-type reaction.



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Caption: General synthetic pathways for bromobenzenesulfonic acids.

Part 3: Chemical Reactivity and Key Transformations

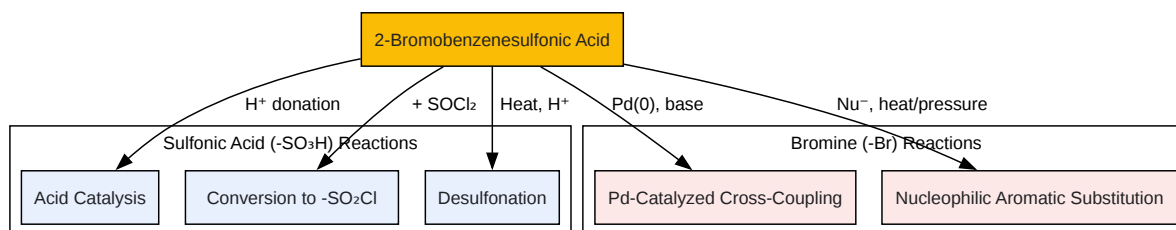
The reactivity of 2-BrBSA is dominated by its two functional groups: the highly acidic sulfonic acid moiety and the reactive bromine atom on the aromatic ring.

Reactions of the Sulfonic Acid Group

- **Acidity and Catalysis:** As a strong acid, 2-BrBSA is an effective acid catalyst in various organic reactions, such as esterifications and condensations. Its ability to lower the activation energy of reactions makes it a valuable tool in synthesis.[\[2\]](#)
- **Conversion to Sulfonyl Chlorides:** The sulfonic acid can be converted to the corresponding 2-bromobenzenesulfonyl chloride using reagents like thionyl chloride (SOCl_2) or phosphorus pentachloride (PCl_5). This sulfonyl chloride is a crucial intermediate for synthesizing sulfonamides and sulfonate esters.[\[7\]](#)
- **Desulfonation:** The sulfonation of aromatic rings is a reversible process.[\[8\]](#) Heating 2-BrBSA in the presence of dilute acid can lead to protodesulfonation, removing the $-\text{SO}_3\text{H}$ group and yielding bromobenzene.[\[8\]](#)

Reactions Involving the Bromine Atom

- **Palladium-Catalyzed Cross-Coupling:** The bromine atom serves as an excellent leaving group in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira reactions). This functionality is a cornerstone of modern drug development, allowing for the precise construction of complex carbon-carbon and carbon-heteroatom bonds. Derivatives of 2-BrBSA are used in intramolecular direct arylation and Heck reactions to synthesize complex heterocyclic structures.[\[7\]](#)
- **Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$):** While aryl halides are generally unreactive towards nucleophiles, substitution can occur under harsh conditions or if the ring is further activated by strongly electron-withdrawing groups.



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Caption: Key reactivity pathways for **2-bromobenzenesulfonic acid**.

Part 4: Applications in Drug Development and Industry

2-Bromobenzenesulfonic acid is not typically an active pharmaceutical ingredient (API) itself but serves as a critical building block in the synthesis of APIs and other high-value chemicals.

- **Pharmaceutical Synthesis:** It is a key intermediate for creating more complex molecules.^[2] Its derivatives can be incorporated into drug candidates to modulate properties like solubility, binding affinity, and metabolic stability. For example, related benzenesulfonyl compounds are used to prepare anthelmintic agents for combating parasitic diseases.^[9]
- **Agrochemicals:** The compound plays a role in the development of modern pesticides and herbicides, where the bromo- and sulfonyl- functionalities can be tailored to target specific biological pathways in pests.^[2]
- **Dye Manufacturing:** In the dye industry, the sulfonic acid group provides water solubility, a critical feature for application, while the aromatic structure serves as the core chromophore.^[2]

Part 5: Experimental Protocols and Safe Handling

Given its corrosive nature, strict adherence to safety protocols is essential when handling **2-bromobenzenesulfonic acid**.

Laboratory Safety and Handling Protocol

Trustworthiness: This protocol is a synthesis of standard laboratory safety practices and information derived from safety data sheets for brominated sulfonic acids. It is designed to be a self-validating system by prioritizing hazard mitigation at each step.

- **Risk Assessment:** Before handling, conduct a thorough risk assessment. 2-BrBSA is corrosive and can cause irritation to the skin, eyes, and respiratory system.[\[2\]](#)
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
 - **Skin Protection:** Wear a lab coat and chemically resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.[\[4\]](#)
 - **Respiratory Protection:** Handle in a well-ventilated chemical fume hood to avoid inhalation of dust or aerosols.[\[4\]](#) If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges may be necessary for larger quantities.
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container.[\[4\]](#) Keep away from incompatible materials such as strong oxidizing agents.
- **Spill & Waste Management:**
 - **Spills:** For small spills, carefully sweep up the solid material, avoiding dust generation. Place in a suitable, labeled container for disposal.
 - **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[\[4\]](#)
- **First Aid Measures:**
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[4\]](#)
 - **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and plenty of water.[\[4\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[10\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[4\]](#)[\[10\]](#)

Part 6: Spectroscopic and Analytical Characterization

The identity and purity of **2-bromobenzenesulfonic acid** can be confirmed using standard analytical techniques. The following are the expected spectral characteristics.

- Mass Spectrometry (MS): The most telling feature in the mass spectrum would be the isotopic pattern of bromine. Natural bromine consists of two isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio. Therefore, the molecular ion (M) and any fragments containing a bromine atom will appear as a pair of peaks (M and M+2) of nearly equal intensity.[\[11\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The aromatic region would show a complex multiplet pattern for the four protons on the substituted ring. The electron-withdrawing effects of both the $-\text{SO}_3\text{H}$ and $-\text{Br}$ groups would shift these protons downfield compared to benzene.
 - ^{13}C NMR: Six distinct signals would be expected in the aromatic region (approx. 120-145 ppm). The carbons directly attached to the bromine and sulfonic acid groups (C-Br and C- SO_3H) would be identifiable by their chemical shifts and potentially reduced intensity.
- Infrared (IR) Spectroscopy:
 - A broad absorption band around 3000 cm^{-1} due to the O-H stretch of the sulfonic acid group.
 - Strong, characteristic absorption bands for the S=O asymmetric and symmetric stretches, typically found around 1350 cm^{-1} and 1170 cm^{-1} , respectively.
 - A peak corresponding to the C-Br stretch, usually in the $700\text{-}500\text{ cm}^{-1}$ region.

Conclusion

2-Bromobenzenesulfonic acid is a foundational chemical intermediate whose value lies in the dual reactivity of its sulfonic acid and bromine functional groups. Its strong acidity makes it an effective catalyst, while the bromine atom opens a gateway to a vast array of carbon-carbon and carbon-heteroatom bond-forming reactions, particularly through modern palladium-catalyzed cross-coupling chemistry. For professionals in drug discovery and materials science, a thorough understanding of its properties, synthesis, and reactivity is crucial for leveraging its full potential in the creation of novel and complex molecular architectures.

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